

Technical Guide: Material Safety of Benzyl 3-formylpyrrolidine-1-carboxylate

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Compound of Interest

Compound Name: *Benzyl 3-formylpyrrolidine-1-carboxylate*

Cat. No.: *B1275099*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and is not a substitute for a certified Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). It is compiled from publicly available data for research and development professionals. Users should always consult the official SDS from their supplier before handling this chemical and ensure they are fully trained in laboratory safety procedures.

Chemical Identification and Properties

Benzyl 3-formylpyrrolidine-1-carboxylate is a heterocyclic building block utilized in the synthesis of various pharmaceutical compounds.^[1] Its functionalized pyrrolidine structure makes it a valuable intermediate in medicinal chemistry.^[2]

Property	Value	Source
CAS Number	276872-86-7	[3] [4]
Molecular Formula	C13H15NO3	[2] [3] [4]
Molecular Weight	233.26 g/mol	[2] [3]
Appearance	Not specified (likely a solid or oil)	
Purity	Typically ≥97%	[3]

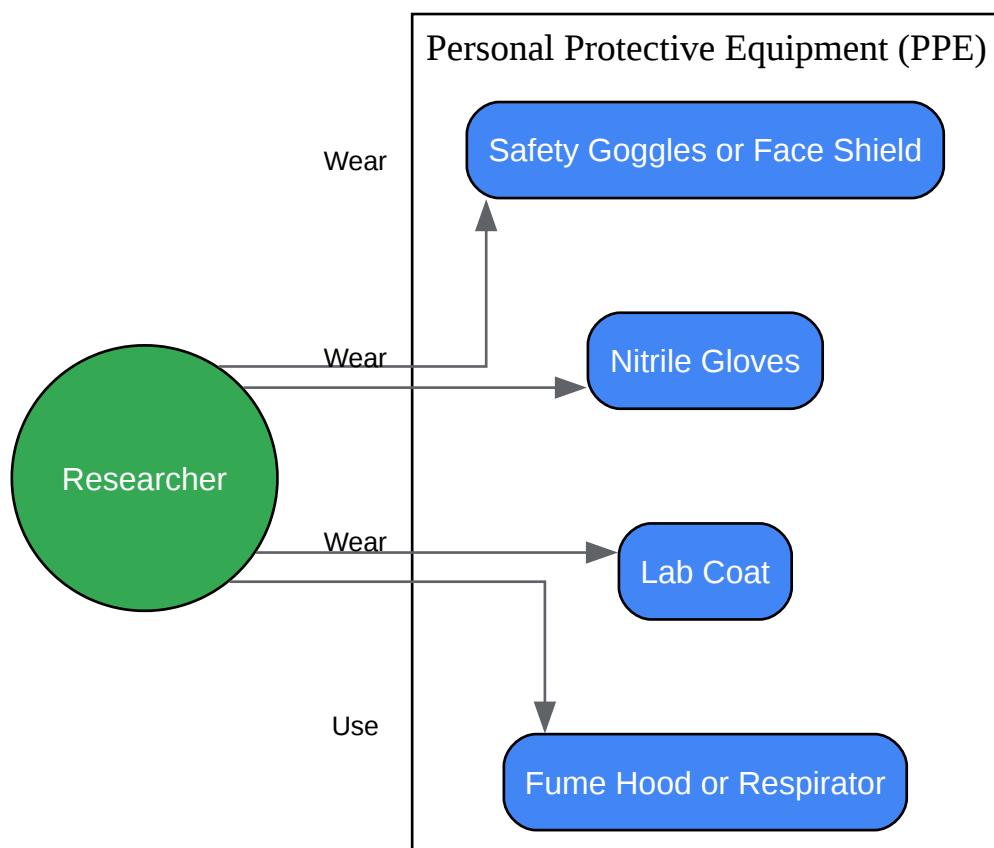
Hazard Identification and Safety Precautions

While specific toxicological data for **Benzyl 3-formylpyrrolidine-1-carboxylate** is limited, it is classified with a "Warning" signal word and as an "Irritant" under the Globally Harmonized System (GHS).[\[2\]](#)[\[3\]](#) Standard laboratory precautions for handling potentially hazardous chemicals should be strictly followed.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Irritant	Warning		May cause skin and eye irritation. May be harmful if swallowed or inhaled.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling this compound. The following PPE is recommended to minimize exposure.



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Figure 1: Recommended Personal Protective Equipment Workflow.

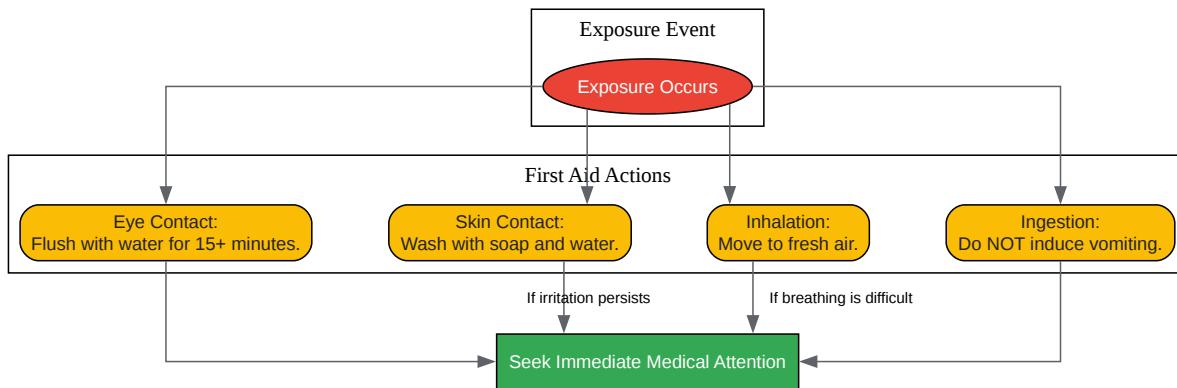
Handling and Storage

Proper handling and storage are essential to maintain the integrity of the compound and ensure a safe laboratory environment.

- **Handling:** Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.^{[5][6]} Avoid contact with skin and eyes.^[6] Prevent the formation of dust and aerosols.^[6]
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[5][6]} Store at room temperature, sealed in a dry environment.^[3] Incompatible materials to avoid include strong oxidizing agents, bases, and metals.^[5]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following procedures are recommended based on general guidelines for similar chemical compounds.



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Figure 2: General First Aid Procedures for Chemical Exposure.

Accidental Release Measures

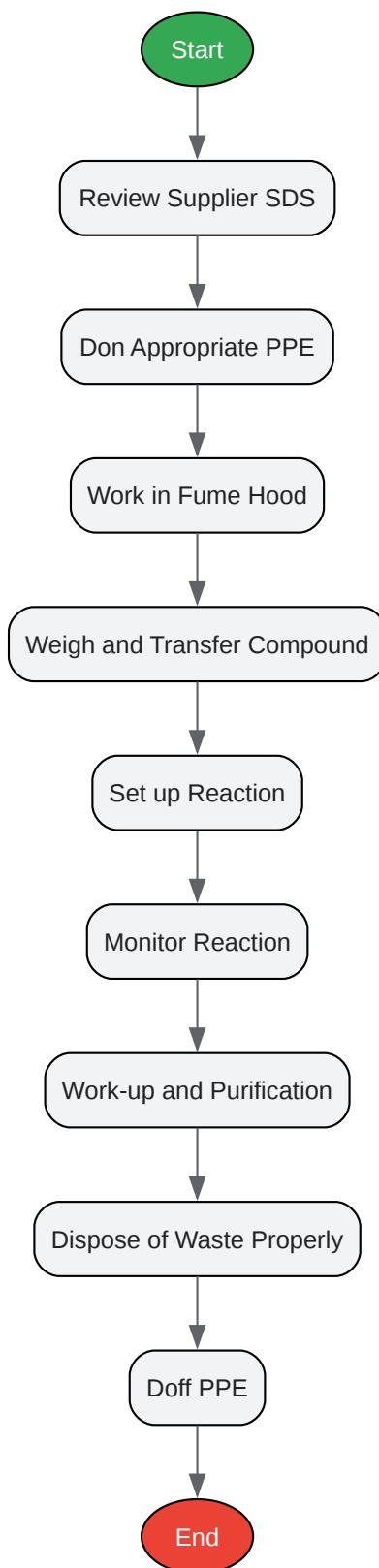
In case of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[6] Remove all sources of ignition.[5][6] Absorb the spill with an inert absorbent material and place it in a suitable, closed container for disposal.[5] Do not flush into the sewer system.[5]

Fire-Fighting Measures

This material may be combustible.[5] In case of a fire, use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[6] Firefighters should wear self-contained breathing apparatus and full protective gear.[5] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[5]

Experimental Protocols: General Safe Handling

While specific experimental protocols for the toxicological assessment of **Benzyl 3-formylpyrrolidine-1-carboxylate** are not publicly available, a general workflow for its safe handling in a research setting is outlined below.



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Figure 3: General Laboratory Workflow for Safe Handling.

Toxicological and Ecological Information

Detailed toxicological and ecological data for **Benzyl 3-formylpyrrolidine-1-carboxylate** are not available in the public domain.^[6] As with many research chemicals, its toxicological properties have not been fully investigated.^[7] It is advised to handle it as a potentially hazardous substance and prevent its release into the environment.^[6] Some related compounds are noted to be toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.^[5]

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter drains or waterways.^[6] Contaminated packaging should be treated as the chemical itself.

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